

# Characterization of 2,2'-Biimidazole using X-ray crystallography

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## Compound of Interest

Compound Name: **2,2'-Biimidazole**

Cat. No.: **B1206591**

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## Characterization of 2,2'-Biimidazole: A Comparative Analysis

The structural elucidation of molecules is a cornerstone of chemical and pharmaceutical research. For a planar, heterocyclic compound like **2,2'-biimidazole**, a variety of analytical methods can be employed to determine its structure and purity. This guide compares the definitive structural information obtained from single-crystal X-ray crystallography with data from common spectroscopic techniques.

## X-ray Crystallography: The Definitive Structure

X-ray crystallography provides unambiguous proof of a molecule's three-dimensional structure, including bond lengths, bond angles, and crystal packing information.

Table 1: Crystallographic Data for **2,2'-Biimidazole**

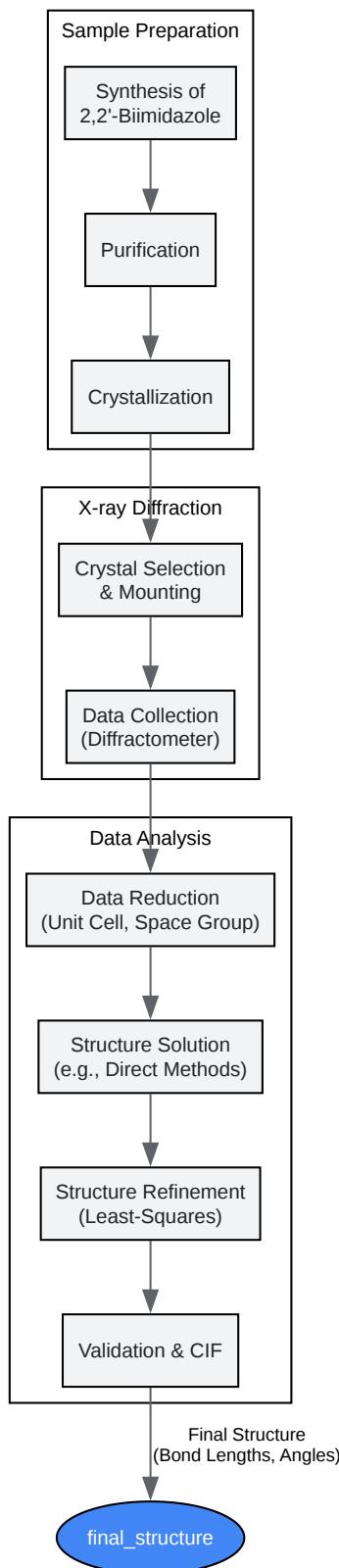
| Parameter          | Value  |
|--------------------|--|
| Chemical Formula   | C <sub>6</sub> H <sub>6</sub> N <sub>4</sub> |
| Molecular Weight   | 134.14 g/mol                                 |
| Crystal System     | Monoclinic                                   |
| Space Group        | P2 <sub>1</sub> /c                           |
| a                  | 5.067(2) Å                                   |
| b                  | 10.786(3) Å                                  |
| c                  | 11.490(3) Å                                  |
| β                  | 102.58(3)°                                   |
| Volume             | 612.88 Å <sup>3</sup>                        |
| Z                  | 4  |
| Calculated Density | 1.453 g/cm <sup>3</sup>                      |
| R-factor           | 0.054  |

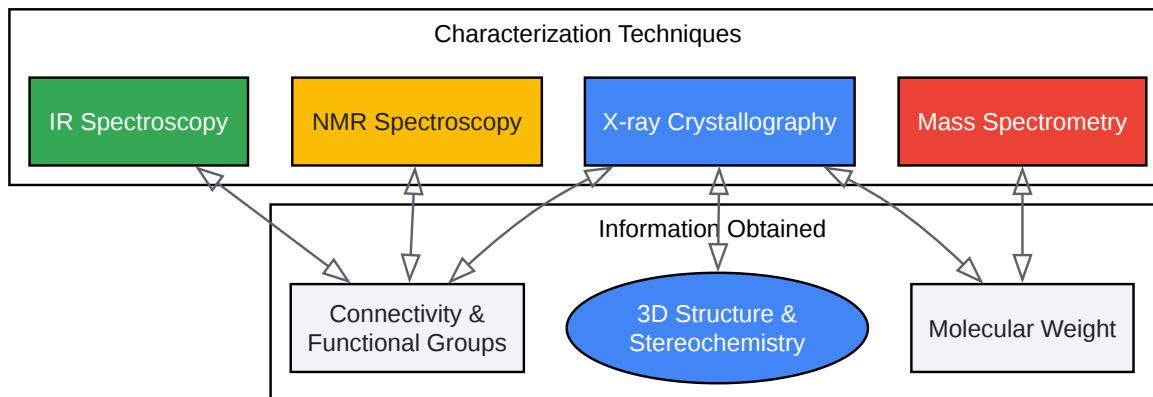
Data sourced from *Acta Crystallographica Section C* (1987), C43, 1435-1437.[\[1\]](#)

The crystal structure of **2,2'-biimidazole** reveals that the two imidazole rings are nearly coplanar, with a slight rotation of 4.6° about the central C-C bond.[\[1\]](#) The molecules are organized into ribbons parallel to the a-axis through intermolecular hydrogen bonds between the nitrogen atoms of adjacent molecules (N(1)…N(2) = 2.865(5) Å and N(3)…N(4) = 2.879(8) Å).[\[1\]](#) This extensive hydrogen bonding network accounts for the compound's low solubility in most solvents except for acidic solutions.[\[1\]](#)

- **Synthesis and Crystallization:** **2,2'-biimidazole** can be synthesized by bubbling anhydrous ammonia through a 20% aqueous solution of glyoxal at a temperature below 293 K.[\[1\]](#) The resulting precipitate is collected and washed with water and acetone.[\[1\]](#) Single crystals suitable for X-ray diffraction are obtained by recrystallization from water or a dilute NaOH solution.[\[1\]](#)

- **Data Collection:** A suitable single crystal is mounted on a goniometer. The crystal is then placed in a stream of cold nitrogen gas (typically 100 K) to minimize thermal vibrations. X-ray diffraction data are collected using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo K $\alpha$ ,  $\lambda = 0.71073 \text{ \AA}$ ) and a detector. The diffractometer rotates the crystal through a series of angles while collecting diffraction patterns.
- **Structure Solution and Refinement:** The collected diffraction data are processed to determine the unit cell dimensions and space group. The structure is solved using direct methods or Patterson methods to obtain an initial model of the atomic positions. This model is then refined using full-matrix least-squares methods on  $F^2$  to minimize the difference between the observed and calculated structure factors. Hydrogen atoms are typically located from the difference Fourier map and refined isotropically.





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## References

- 1. journals.iucr.org [journals.iucr.org]
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